

An In-Depth Technical Guide to Sinapinic Acid: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sinapinic acid

CAS No.: 7361-90-2

Cat. No.: B15611250

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sinapinic acid, a naturally occurring hydroxycinnamic acid, is a compound of significant interest in various scientific fields. Its utility as a matrix in Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry is well-established, and its diverse biological activities, including antioxidant, anti-inflammatory, and anticancer properties, have made it a focal point of research in drug development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key applications of **sinapinic acid**, with a focus on providing practical information for researchers. Detailed experimental protocols for its use as a MALDI matrix are presented, and its role in modulating key signaling pathways is illustrated.

Chemical Structure and Identification

Sinapinic acid, systematically named (2E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid, is a phenylpropanoid derivative.^[1] Its structure consists of a cinnamic acid scaffold substituted with a hydroxyl group and two methoxy groups on the phenyl ring.

Identifier	Value
IUPAC Name	(2E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid[1]
Synonyms	Sinapic acid, 3,5-Dimethoxy-4-hydroxycinnamic acid[1]
CAS Number	530-59-6[1]
Chemical Formula	C ₁₁ H ₁₂ O ₅ [1]
Molecular Weight	224.21 g/mol [1]
SMILES	<chem>COC1=CC(=CC(=C1O)OC)C=CC(=O)O</chem>
InChI	InChI=1S/C11H12O5/c1-15-8-5-7(3-4-10(12)13)6-9(16-2)11(8)14/h3-6,14H,1-2H3,(H,12,13)/b4-3+[1]

Physicochemical Properties

The physicochemical properties of **sinapinic acid** are crucial for its application in various experimental settings. A summary of these properties is provided in the table below.

Property	Value	Reference
Appearance	Light yellow to tan crystalline powder	[2]
Melting Point	202-205 °C (decomposes)	[2]
Boiling Point	403.4 ± 40.0 °C at 760 mmHg	[3]
pKa (predicted)	4.53 ± 0.10	[4]
UV/Vis λ _{max}	240, 326 nm	[5]

Solubility

Sinapinic acid exhibits varied solubility depending on the solvent. It is slightly soluble in water and more soluble in polar organic solvents.[2]

Solvent	Solubility	Reference
Water	Slightly soluble	[2]
Methanol	Soluble	[2]
Ethanol	Soluble	[6]
Dimethyl Sulfoxide (DMSO)	~10 mg/mL	[5]
Dimethylformamide (DMF)	~10 mg/mL	[7]
Dioxane	1 g/10 mL (hot)	[2]
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL	[5]

Experimental Protocols

Preparation of Sinapinic Acid as a MALDI Matrix

Sinapinic acid is a widely used matrix for the analysis of peptides and proteins by MALDI mass spectrometry due to its strong absorption of UV light and its ability to co-crystallize with analytes.

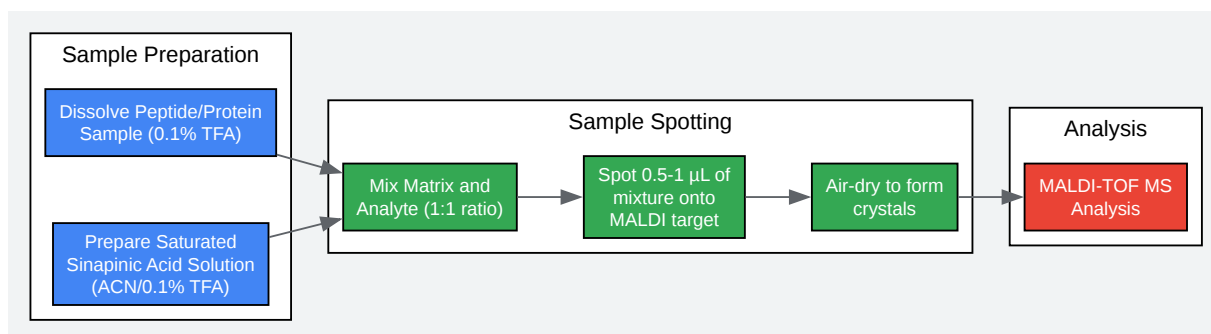
Materials:

- **Sinapinic acid**
- Acetonitrile (ACN)
- Trifluoroacetic acid (TFA)
- Ultrapure water
- Vortex mixer
- Microcentrifuge tubes

Protocol:

- Prepare the Matrix Solution:

- Prepare a saturated solution of **sinapinic acid** in a 1:1 (v/v) mixture of acetonitrile and 0.1% aqueous trifluoroacetic acid.
- Alternatively, for a standard working solution, dissolve **sinapinic acid** in the ACN/0.1% TFA solution to a final concentration of 10 mg/mL.
- Vortex the solution thoroughly to ensure complete dissolution.
- Analyte Preparation:
 - Dissolve the peptide or protein sample in a compatible solvent, typically 0.1% TFA in water. The optimal concentration will depend on the analyte and instrument sensitivity.
- Sample Spotting (Dried-Droplet Method):
 - Mix the analyte solution and the matrix solution in a 1:1 ratio (e.g., 1 μ L of analyte and 1 μ L of matrix).
 - Pipette 0.5-1 μ L of the mixture onto the MALDI target plate.
 - Allow the droplet to air-dry at room temperature. This will result in the formation of a crystalline matrix-analyte spot.
- Analysis:
 - Insert the target plate into the MALDI mass spectrometer and acquire the mass spectrum according to the instrument's operating procedures.



[Click to download full resolution via product page](#)

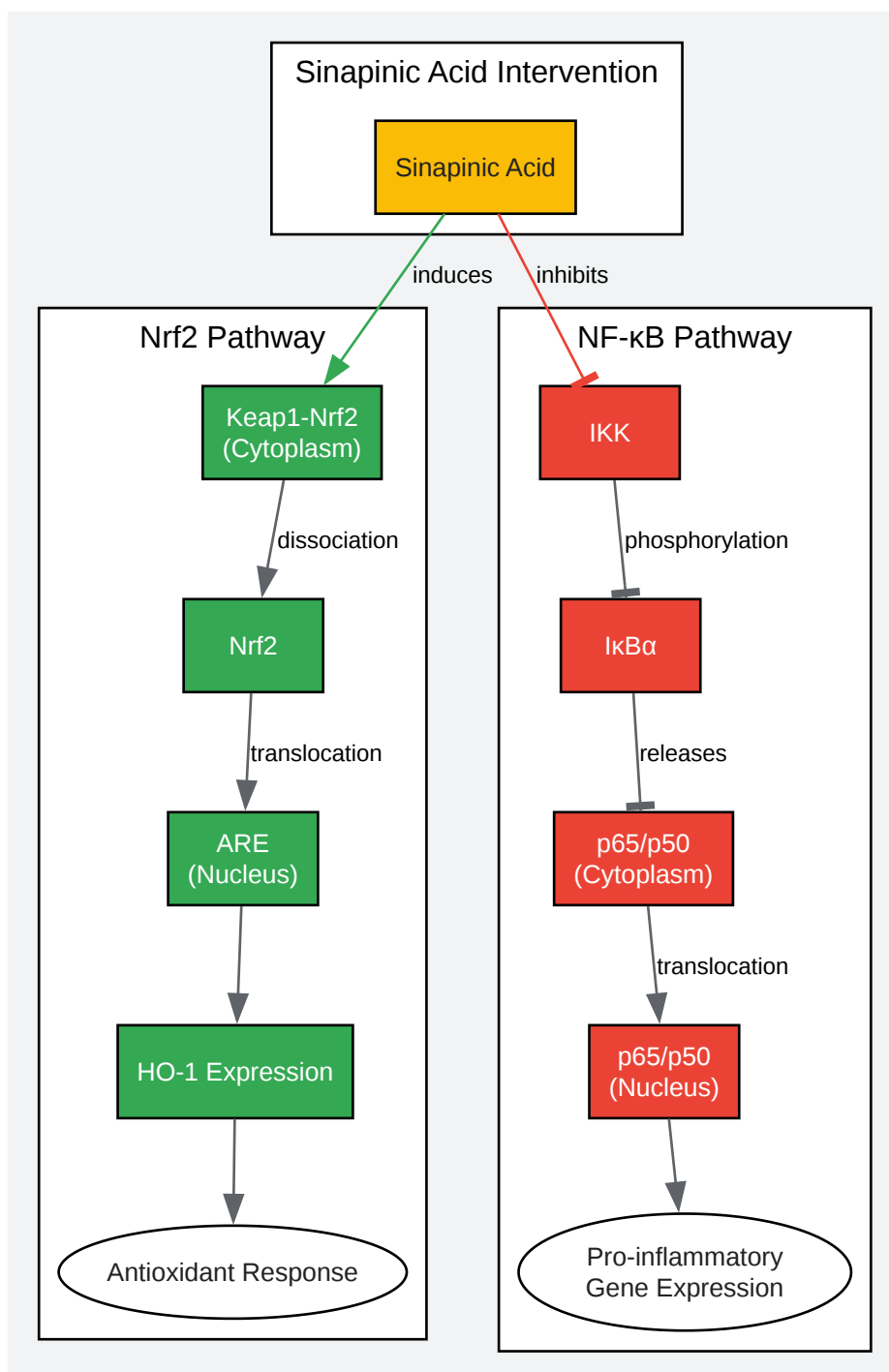
Workflow for MALDI Sample Preparation using **Sinapinic Acid**.

Biological Activities and Signaling Pathways

Sinapinic acid exhibits a range of biological activities, including antioxidant and anti-inflammatory effects. These effects are, in part, mediated through its interaction with key cellular signaling pathways, notably the NF- κ B and Nrf2/HO-1 pathways.[8][9][10]

NF- κ B Pathway: The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In response to inflammatory stimuli, the I κ B kinase (IKK) complex phosphorylates the inhibitory protein I κ B α , leading to its ubiquitination and subsequent degradation. This allows the p65/p50 NF- κ B dimer to translocate to the nucleus and induce the transcription of pro-inflammatory genes. **Sinapinic acid** has been shown to inhibit the activation of NF- κ B, thereby downregulating the expression of inflammatory mediators.[9]

Nrf2/HO-1 Pathway: The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a transcription factor that regulates the expression of antioxidant and cytoprotective genes. Under basal conditions, Nrf2 is sequestered in the cytoplasm by Keap1 and targeted for degradation. In response to oxidative stress, Nrf2 is released from Keap1, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE), leading to the transcription of genes such as Heme Oxygenase-1 (HO-1). **Sinapinic acid** can activate the Nrf2/HO-1 pathway, enhancing the cellular antioxidant defense mechanisms.[9][10]



[Click to download full resolution via product page](#)

Modulation of NF-κB and Nrf2/HO-1 Pathways by **Sinapinic Acid**.

Conclusion

Sinapinic acid is a versatile molecule with significant applications in both analytical chemistry and biomedical research. Its well-characterized chemical and physical properties make it a

reliable tool for researchers, particularly in the field of mass spectrometry. Furthermore, its ability to modulate key signaling pathways involved in inflammation and oxidative stress highlights its potential as a lead compound for the development of novel therapeutics. This guide provides a foundational understanding of **sinapinic acid** for professionals engaged in scientific research and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labsolu.ca [labsolu.ca]
- 2. Sinapic acid = 98 , powder 530-59-6 [sigmaaldrich.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 4-Hydroxy-3,5-dimethoxycinnamic acid | 530-59-6 [chemicalbook.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. researchgate.net [researchgate.net]
- 7. caymanchem.com [caymanchem.com]
- 8. Sinapic acid ameliorates cardiac dysfunction and cardiomyopathy by modulating NF-κB and Nrf2/HO-1 signaling pathways in streptozocin induced diabetic rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Sinapic acid modulates Nrf2/HO-1 signaling pathway in cisplatin-induced nephrotoxicity in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Sinapinic Acid: Chemical Structure, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15611250/docs#an-in-depth-technical-guide-to-sinapinic-acid-chemical-structure-properties-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)